

Performance of 3,4,5-Trimethylcyclohexanone as a solvent compared to cyclohexanone

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Compound of Interest

Compound Name: 3,4,5-Trimethylcyclohexanone

Cat. No.: B8463665

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Performance Guide: Trimethylcyclohexanone (TMCH) vs. Cyclohexanone

Executive Summary & Structural Disambiguation[1]

The Verdict: Trimethylcyclohexanone (TMCH) serves as a high-boiling, hydrophobic alternative to Cyclohexanone.[1] While Cyclohexanone remains the "workhorse" for general polarity and cost-efficiency, TMCH is superior in high-temperature applications, coating formulations requiring leveling, and processes demanding lower water miscibility.[1]

Critical Isomer Distinction:

- **3,3,5-Trimethylcyclohexanone (Dihydroisophorone):** This is the standard commercial grade solvent produced via the hydrogenation of isophorone.[1] Unless specified, industrial "Trimethylcyclohexanone" refers to this isomer.[1]
- **3,4,5-Trimethylcyclohexanone:** A structural isomer often identified in bio-oils (lignin depolymerization products).[1] While chemically similar, it is less common in bulk supply.[1]

- Editorial Note: This guide uses data for the 3,3,5-isomer as the primary performance benchmark due to data availability, while noting that 3,4,5-TMCH exhibits nearly identical solvency behaviors due to equivalent molecular weight and functional group chemistry.^[1]

Physicochemical Profile: The Data

The addition of three methyl groups to the cyclohexanone ring drastically alters the solvent's physical profile, primarily increasing lipophilicity and boiling point.^[1]

Table 1: Comparative Properties

Property	Cyclohexanone (Standard)	3,3,5-Trimethylcyclohexanone (TMCH)	Impact on Performance
CAS Number	108-94-1	873-94-9 (3,3,5-isomer)	—
Molecular Weight	98.15 g/mol	140.22 g/mol	TMCH is heavier; slower diffusion. [1]
Boiling Point	155.6 °C	188 – 192 °C	TMCH allows for higher reaction temps. [1]
Flash Point (CC)	44 °C (Flammable)	~73 °C (Combustible)	TMCH is safer to handle (non-flammable rating). [1]
Density (20°C)	0.947 g/mL	0.888 g/mL	TMCH is lighter; phase separation is easier. [1]
Water Solubility	~8.6 g/100 mL (Soluble)	< 2.0 g/100 mL (Poorly Soluble)	TMCH offers better phase separation from water. [1]
Evaporation Rate	0.3 (BuAc=1)	< 0.1 (Est.) [1]	TMCH improves leveling in coatings (prevents orange peel). [1]
Odor	Peppermint/Acetone	Strong Menthol/Minty	TMCH requires odor masking in consumer products. [1]

Solvency & Performance Analysis

Solvency Mechanism (Hansen Solubility Parameters)

TMCH is less polar than Cyclohexanone due to the steric bulk of the trimethyl groups shielding the ketone carbonyl and the added hydrophobicity of the carbon backbone.[\[1\]](#)

- Cyclohexanone: Excellent solvent for PVC, nylon, and polar resins.[1] It sits in the "boundary" region, dissolving both water-soluble and oil-soluble polymers.[1]
- TMCH: Shifts the solubility sphere towards non-polar/hydrophobic.[1]
 - Superior for: Polyvinyl chlorides (PVC), Nitrocellulose, Acrylics, and hydrophobic APIs.[1]
 - Inferior for: Highly polar polyamides or water-soluble polymers where Cyclohexanone excels.[1]

Reaction Medium Suitability

In organic synthesis (e.g., Grignard reactions, coupling), TMCH offers two distinct advantages:

- Azeotropic Drying: Its low water miscibility makes it an excellent entrainer for removing water from reaction mixtures, unlike Cyclohexanone which holds water.[1]
- Thermal Headroom: The ~35°C higher boiling point allows for faster kinetics in rate-limiting steps without requiring pressurized vessels.[1]

Safety & Environmental Profile (E-E-A-T)

Toxicology:

- Cyclohexanone: Known skin irritant and harmful by inhalation.[1] Permissible Exposure Limits (PEL) are relatively strict (e.g., OSHA TWA 50 ppm).[1]
- TMCH: Generally exhibits lower acute toxicity but is a skin irritant.[1] Its lower vapor pressure significantly reduces inhalation risks under ambient conditions compared to cyclohexanone.
[1]

Green Chemistry Potential:

- 3,4,5-TMCH Specifics: This isomer is increasingly relevant in lignin valorization.[1] It can be derived from the hydrogenation of 3,4,5-trimethylphenol (a lignin monomer), making it a potential "bio-derived" solvent candidate for future green formulations.[1]

Experimental Protocols

To validate TMCH as a replacement in your specific workflow, perform these two self-validating assays.

Protocol A: Cloud Point Determination (Solubility Limit)

Objective: Determine if TMCH can dissolve your target solute (polymer/drug) as effectively as Cyclohexanone.[\[1\]](#)

- Preparation: Prepare 10 vials. Add 1.0 g of target solute to each.[\[1\]](#)
- Titration:
 - Set A (Control): Add Cyclohexanone in 0.5 mL increments.
 - Set B (Test): Add TMCH in 0.5 mL increments.[\[1\]](#)
- Conditioning: Vortex for 30s after each addition. Maintain temp at 25°C.
- Endpoint: Record the volume () required to achieve a clear, single-phase solution.
- Calculation:
[\[1\]](#)
 - Interpretation: If
 , substitution is viable.[\[1\]](#) If
 , the solute is too polar for TMCH.[\[1\]](#)

Protocol B: High-Temp Reaction Yield Comparison

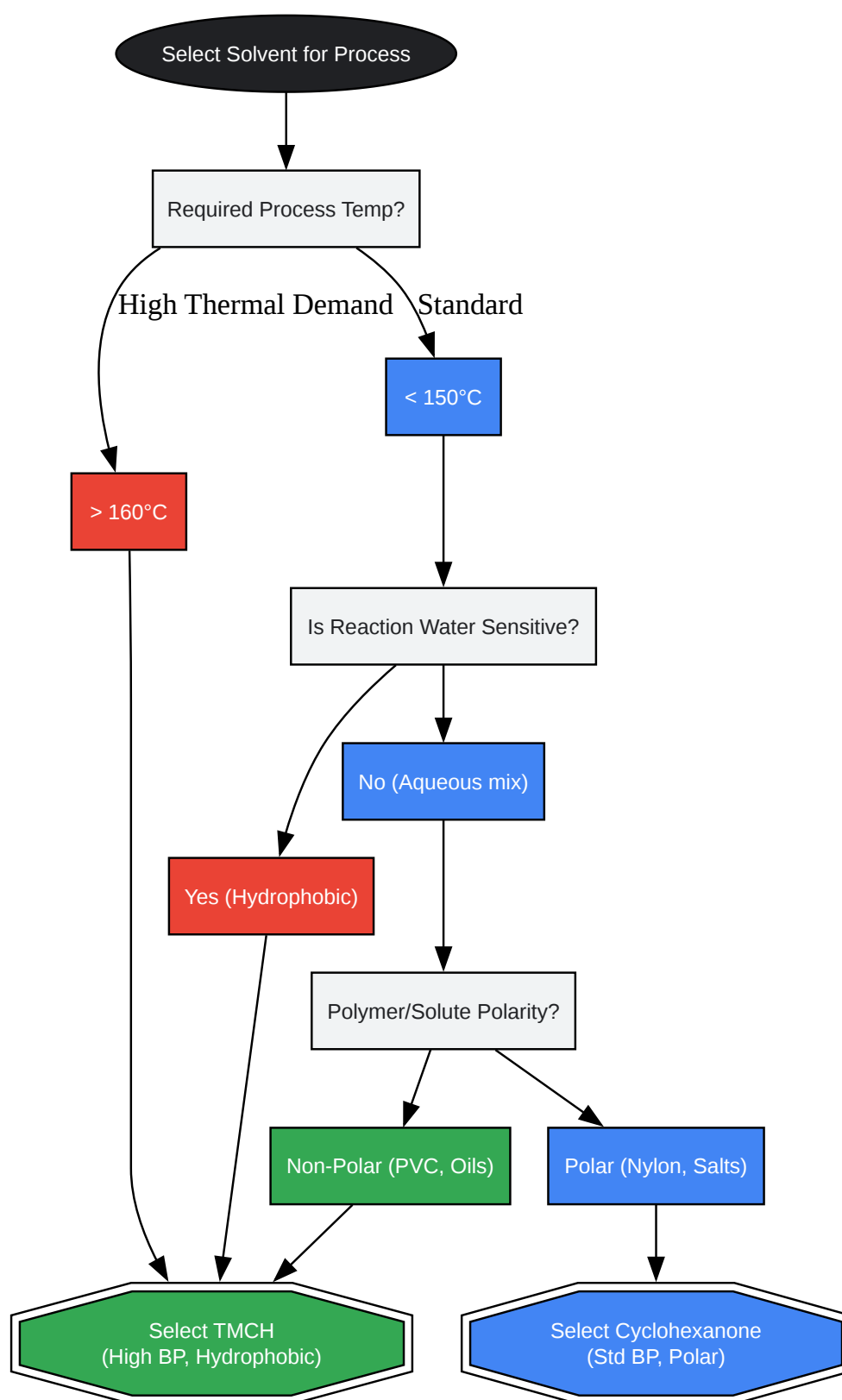
Objective: Verify if the higher boiling point of TMCH improves yield in thermal condensation reactions.

- Setup: Two reaction vessels equipped with reflux condensers.
- Solvent: Charge Vessel 1 with Cyclohexanone, Vessel 2 with TMCH.

- Reactants: Add identical molar equivalents of reactants (e.g., amine + aldehyde for imine formation).
- Reflux: Heat both to their respective reflux temperatures (155°C vs 190°C).
- Sampling: Aliquot at t=1h, 2h, 4h.
- Analysis: Analyze via HPLC/GC.
 - Expectation: TMCH should show faster conversion rates due to the Arrhenius effect (), provided the reactants are stable at 190°C.[\[1\]](#)

Decision Logic & Visualization

The following diagram outlines the decision process for selecting between Cyclohexanone and TMCH based on process requirements.



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Figure 1: Decision tree for selecting between Cyclohexanone and Trimethylcyclohexanone based on thermal, moisture, and polarity constraints.[1]

References

- PubChem. (2023).[1] 3,3,5-Trimethylcyclohexanone Compound Summary. National Library of Medicine.[1] [[Link](#)][1]
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Sources

- 1. Cyclohexanone - Wikipedia [en.wikipedia.org]
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